

Cyclohexyl Acrylate: A Technical Health and Safety Compendium

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Compound of Interest

Compound Name: Cyclohexyl acrylate

Cat. No.: B1360113

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Introduction: **Cyclohexyl acrylate** (CAS No. 3066-71-5) is an acrylic acid ester utilized in the synthesis of polymers, resins, and coatings.^{[1][2]} Its utility as a monomer necessitates a thorough understanding of its health and safety profile for proper handling in research and development settings.^[1] This document provides a consolidated overview of its hazards, quantitative toxicological data, and standard safety protocols, compiled from various safety data sheets and toxicological databases.

Quantitative Health and Safety Data

The following tables summarize the key physical, chemical, and toxicological properties of **cyclohexyl acrylate**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C₉H₁₄O₂	[1] [3] [4]
Molecular Weight	154.21 g/mol	[1] [3]
Appearance	Colorless, clear liquid	[1] [4]
Boiling Point	182-184°C	[1] [4] [5]
Density	0.975 g/cm ³	[1] [4] [5]
Flash Point	68°C	[1] [4] [6]
Vapor Pressure	0.000811 mmHg at 25°C	[1] [4]

| Refractive Index | 1.4600 |[\[1\]](#)[\[4\]](#)[\[5\]](#) |

Table 2: Toxicological Data

Test	Endpoint	Species	Value	Source(s)
Acute Oral Toxicity	LD50	Rat	8980 µL/kg	[3] [6]
Acute Dermal Toxicity	LD50	Rabbit	2520 µL/kg (2469.6 mg/kg)	[3] [7]

| Aquatic Toxicity | LC50 | Fathead Minnow | 1.4 - 1.56 mg/L (96h) |[\[8\]](#) |

Table 3: GHS Hazard Classifications

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[3][7][9]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	[7][9]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[3][7][9]
Hazardous to the Aquatic Environment (Chronic)	2	H411: Toxic to aquatic life with long lasting effects	[7][9]

| Flammable Liquids | 4 | H227: Combustible liquid |[9][10] |

Standardized Experimental Protocols

The toxicological data presented in safety data sheets are derived from standardized tests, typically following OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. While the specific study reports for **cyclohexyl acrylate** are not publicly available, the methodologies below describe the standard protocols used to generate such data.

2.1 Acute Oral Toxicity (Ref: OECD Guideline 401, 420, or 423)

- Principle: This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.[11] The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a minimum number of animals to classify a chemical's toxicity.[12]
- Methodology:
 - Test Animals: Healthy, young adult rodents (often rats), typically of a single sex (usually females), are used.[11][12] Animals are acclimatized to laboratory conditions (e.g., 22°C ± 3°C) for at least 5 days before the study.[11][13]

- Administration: The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[11] The volume administered to rodents should generally not exceed 1 ml/100 g of body weight.[11]
- Procedure (OECD 423): The procedure uses defined doses (e.g., 5, 50, 300, 2000 mg/kg) and the results from one step determine the next step.[12][14] It typically involves dosing 3 animals per step.[12]
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[14]
- Endpoint: The primary endpoint is the LD50 (median lethal dose), which is the statistically derived single dose that can be expected to cause death in 50% of the animals.[11] The data is also used to classify the substance according to GHS criteria.[12]

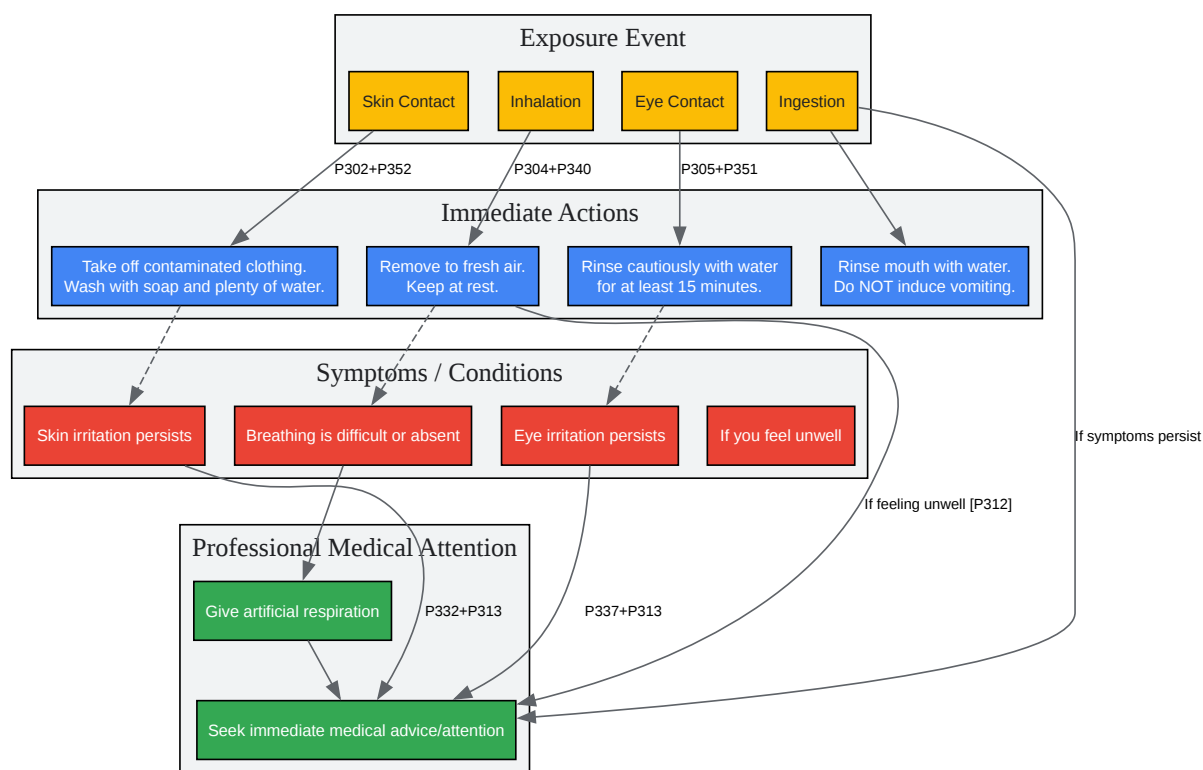
2.2 Acute Dermal Toxicity (Ref: OECD Guideline 402)

- Principle: This test assesses the adverse effects following a single, uninterrupted dermal exposure to a chemical for up to 24 hours.[15]
- Methodology:
 - Test Animals: Young adult animals (e.g., rats, 200-300g) with healthy, intact skin are used. [15] Typically, one sex (females) is sufficient.[15]
 - Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
 - Administration: The substance is applied uniformly over an area that is approximately 10% of the total body surface area. The treated area is then covered with a porous gauze dressing.
 - Procedure: This guideline uses a stepwise procedure with up to 3 animals per step at defined dose levels.[15] The mortality and moribund status of the animals determine the need for further steps.[15]

- Observation: Animals are observed for clinical signs of toxicity and mortality for 14 days. Body weight is recorded weekly.
- Endpoint: The test allows for hazard classification and, where possible, the determination of an LD50 value.[15]

Logical Workflow Visualization

The following diagram illustrates the recommended first aid response workflow following an accidental exposure to **cyclohexyl acrylate**, based on standard safety data sheet instructions.



First Aid Workflow for Cyclohexyl Acrylate Exposure

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Caption: First aid response workflow for **cyclohexyl acrylate** exposure routes.

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